

An In-depth Technical Guide to Octadecyltrichlorosilane (OTS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octadecyltrichlorosilane

Cat. No.: B089594

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Octadecyltrichlorosilane (OTS), with the chemical formula $C_{18}H_{37}Cl_3Si$, is an organosilicon compound widely utilized for surface modification.^{[1][2]} Its primary application lies in the formation of self-assembled monolayers (SAMs), which create highly ordered, hydrophobic surfaces on various substrates.^{[1][3]} These SAMs are integral in fields such as chromatography, electronics, materials science, and the development of biocompatible surfaces.^{[1][4]} This guide provides a comprehensive overview of the chemical structure, properties, experimental protocols, and characterization of OTS.

Chemical Structure and Properties

OTS consists of a long, hydrophobic 18-carbon alkyl chain (octadecyl group) attached to a reactive trichlorosilyl head group.^[1] This amphiphilic structure drives its self-assembly behavior. The reactive Si-Cl bonds readily hydrolyze in the presence of trace amounts of water, enabling covalent attachment to hydroxyl-terminated surfaces like silicon dioxide, glass, and mica.^{[3][5]}

The chemical structure is: $CH_3(CH_2)_{17}SiCl_3$.^{[2][6]}

Table 1: Physical and Chemical Properties of **Octadecyltrichlorosilane**

Property	Value
Molecular Formula	$C_{18}H_{37}Cl_3Si$ ^[1]
Molecular Weight	~387.9 g/mol ^[1]
Appearance	Colorless liquid with a pungent odor ^{[1][7][8]}
Density	0.984 g/mL at 25 °C ^{[2][7]}
Boiling Point	380 °C (at normal pressure) ^{[7][9]} ; 223 °C (at 10 mmHg) ^{[2][8]}
Melting Point	~20-22 °C ^{[7][9]}
Refractive Index	1.459 - 1.4602 at 20 °C ^{[7][8]}
Vapor Pressure	<5 mmHg at 20 °C ^[9]
Flash Point	193 - 207 °C (closed cup) ^[8]
Solubility	Soluble in non-polar organic solvents (e.g., benzene, ether, heptane, toluene) ^{[1][7][9]}
Reactivity	Decomposes violently in water, releasing heat and hydrochloric acid (HCl) ^{[1][7][8]}

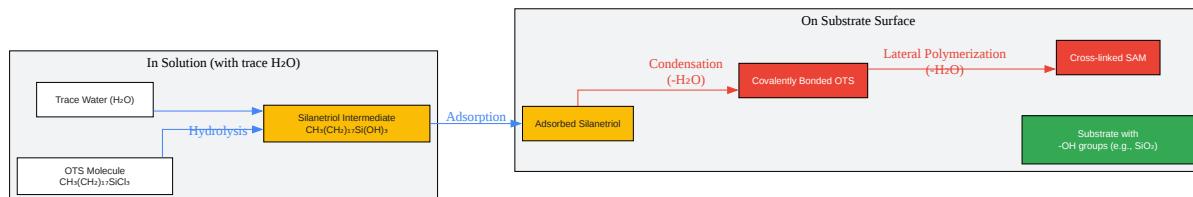
Mechanism of Self-Assembled Monolayer (SAM) Formation

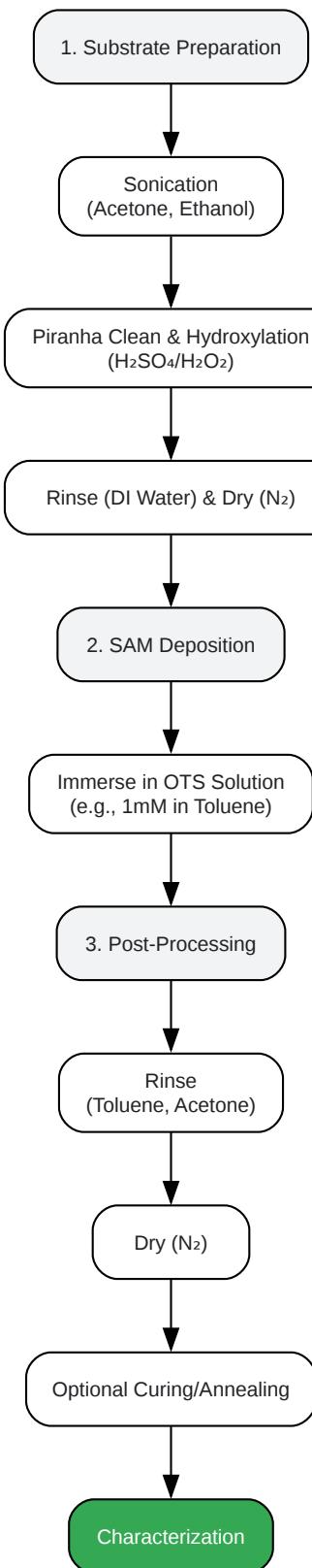
The formation of a dense, stable OTS monolayer is a multi-step process that relies on controlled hydrolysis and condensation reactions. The generally accepted mechanism involves the covalent bonding of OTS molecules to the substrate and subsequent lateral cross-linking to form a polysiloxane network.^{[3][5]}

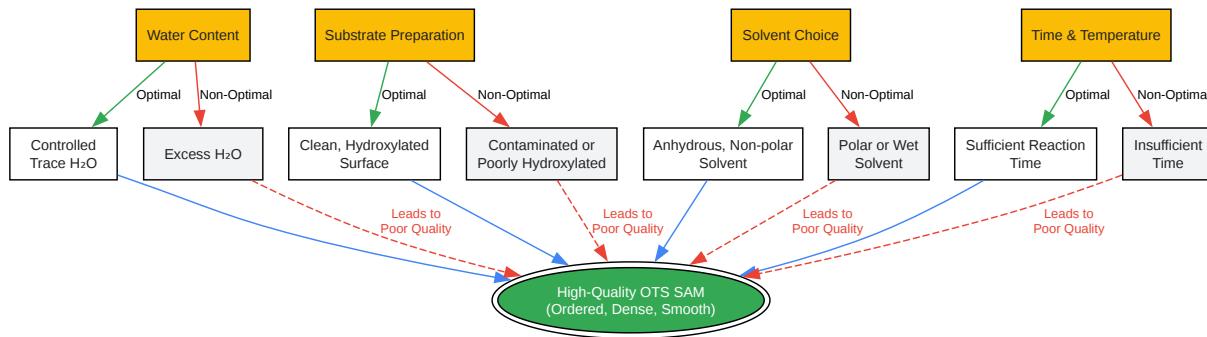
- Hydrolysis: The trichlorosilyl head groups react with trace water molecules present in the solvent or adsorbed on the substrate surface. This reaction replaces the chlorine atoms with hydroxyl groups, forming a reactive silanetriol intermediate ($R-Si(OH)_3$).^{[3][10]}
- Adsorption & Condensation: The silanetriol intermediates adsorb onto the hydroxyl-rich substrate surface. A condensation reaction then occurs between the silanol groups of the

OTS and the hydroxyl groups on the substrate (e.g., Si-OH), forming stable covalent Si-O-Si bonds.[3]

- Lateral Polymerization: Adjacent hydrolyzed OTS molecules undergo intermolecular condensation, forming a cross-linked polysiloxane network (Si-O-Si) that provides stability to the monolayer.[3][5] The long alkyl chains align, driven by van der Waals interactions, resulting in a densely packed, ordered film.[5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. Octadecyltrichlorosilane - Wikipedia [en.wikipedia.org]
- 3. pubs.aip.org [pubs.aip.org]
- 4. Formation of OTS self-assembled monolayers at chemically treated titanium surfaces - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. OCTADECYLTRICHLOROSILANE (112-04-9) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 7. Trichlorooctadecylsilane | C₁₈H₃₇Cl₃Si | CID 8157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. N-OCTADECYLTRICHLOROSILANE | 112-04-9 [chemicalbook.com]

- 9. bdmaee.net [bdmaee.net]
- 10. Study on the properties of modified octadecyltrichlorosilane (OTS) anti-relaxation coatings for cesium atomic cell: a molecular dynamics simulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Octadecyltrichlorosilane (OTS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089594#octadecyltrichlorosilane-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com